

C.I. Solvent Red 179 material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: **C.I. Solvent red 179**

Cat. No.: **B15553296**

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An In-depth Technical Guide on **C.I. Solvent Red 179**: Material Safety Data Sheet (MSDS) Analysis

Introduction

C.I. Solvent Red 179 is a yellowish-red solvent dye belonging to the ketoamine chemical family.^[1] It finds extensive application in the coloring of various plastics and fibers, including polystyrene (PS), polyethylene terephthalate (PET), polycarbonate (PC), and polyamide (PA).^{[2][3]} Known for its good heat resistance, light fastness, and migration resistance, it is a substance of interest for materials science and industrial applications.^{[2][4]} This guide provides a comprehensive overview of the material safety data for **C.I. Solvent Red 179**, tailored for researchers, scientists, and drug development professionals. All quantitative data is summarized from various sources to provide a clear comparison, and logical workflows for safety and handling are visualized.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of **C.I. Solvent Red 179** are crucial for its safe handling and application. The data, compiled from multiple technical data sheets, is presented below.

Property	Value
Appearance	Red to Yellowish-Red Powder[5][6][7]
C.I. Name	Solvent Red 179
C.I. Number	564150[2][4]
CAS Numbers	6829-22-7, 89106-94-5[3][5]
EC Number	229-904-5[2][8]
Molecular Formula	C ₂₂ H ₁₂ N ₂ O[2][9]
Molecular Weight	320.34 g/mol [9]
Melting Point	251 °C[4][5]
Decomposition Temp.	> 350 °C[5]
Density	1.27 g/cm ³ [10]
Water Solubility	Insoluble[5]

Solubility in Organic Solvents (at 20°C)

Solvent	Solubility (g/L)
Acetone	1.6
Butyl Acetate	1.6
Methylbenzene	4.1
Dichloromethane	8.0
Ethyl Alcohol	0.9

[4]

Hazard Identification and Safety

While some safety data sheets indicate that **C.I. Solvent Red 179** does not require a hazard symbol, others point to potential for serious eye irritation.[5][11] Standard safe handling

practices for chemical powders should always be observed.

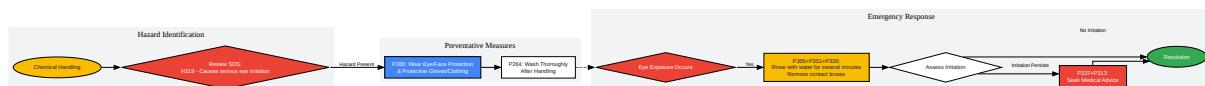
Hazard Statements

- H319: Causes serious eye irritation.[11]

Precautionary Statements

- P264: Wash hands and any exposed skin thoroughly after handling.[11]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[11]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]
- P337+P313: If eye irritation persists: Get medical advice/attention.[11]

The logical workflow for hazard identification and response is illustrated in the diagram below.



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Caption: Hazard Identification and Response Workflow for **C.I. Solvent Red 179**.

Toxicological and Ecological Data

Toxicological and ecological data for **C.I. Solvent Red 179** is limited and not consistently reported across all safety data sheets. Many sources indicate "no data available" for several endpoints.[8][12] The available quantitative data is summarized below.

Toxicological Data

Test Type	Species	Value
Acute Oral Toxicity (LD50)	Rat	8260 mg/kg[5]

Ecological Data

Test Type	Species	Value
Ichthyotoxicity (LC50)	Fish	1230 mg/L[5]

It is important to note that for many standard toxicological assessments such as skin corrosion/irritation, respiratory sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity, no data was available in the reviewed documents.[12]

Experimental Protocols

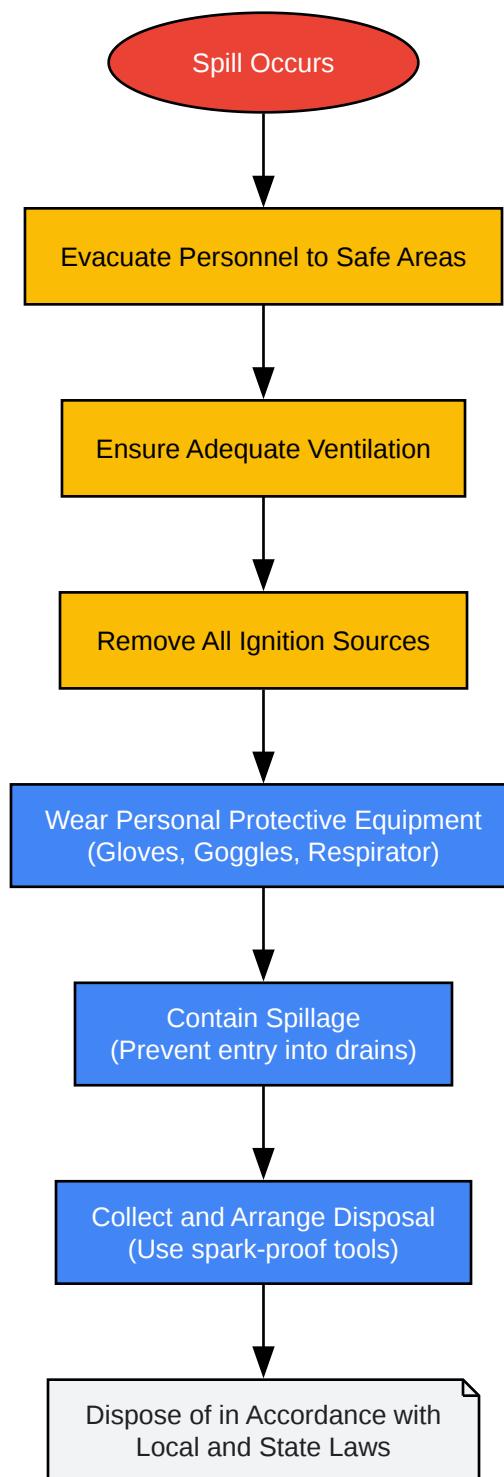
Detailed experimental protocols for the toxicological or physical tests cited in the safety data sheets are not publicly available. The MSDS documents provide general first-aid and emergency procedures, which are summarized below rather than as formal experimental methodologies.

First-Aid Measures

- Skin Contact: Immediately flush the skin with flowing water.[5] If irritation develops, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[5] If irritation persists, consult a physician.[11]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention or contact a poison control center.[9]
- Inhalation: Move the individual to fresh air. If breathing is difficult or ceases, provide artificial respiration and seek immediate medical attention.[5][9]

Accidental Release Measures (Spill Protocol)

In the event of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination. The general workflow is outlined below.



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